

# Application Notes and Protocols for NH125

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## Compound of Interest

Compound Name: *1-Benzyl-3-cetyl-2-methylimidazolium iodide*

Cat. No.: *B1678664*

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**Date: October 29, 2025**

**Authors: Gemini AI**

**Subject: Preparation of a Stock Solution of NH125, a Selective eEF-2 Kinase Inhibitor**

## Introduction

NH125 is a potent and selective inhibitor of eukaryotic elongation factor 2 kinase (eEF-2K), also known as Calmodulin-dependent protein kinase III (CaMKIII)[1][2][3]. It has demonstrated significant activity in various cancer cell lines by inducing G1/S cell cycle arrest and apoptosis[4][5]. These application notes provide detailed protocols for the preparation of a stock solution of NH125 for use in in vitro and in vivo research settings.

## Chemical and Physical Properties

A summary of the key chemical and physical properties of NH125 is provided in the table below.

Property	Value	Reference
IUPAC Name	1-benzyl-3-hexadecyl-2-methylimidazol-1-ium;iodide	[6]
CAS Number	278603-08-0	[2][4][7][8]
Molecular Formula	C <sub>27</sub> H <sub>45</sub> IN <sub>2</sub>	[2][7][8]
Molecular Weight	524.56 g/mol	[2]
Purity	>98%	[7]
Appearance	Solid	[5][7]

## Solubility Data

The solubility of NH125 in various common laboratory solvents is summarized in the table below. It is important to note that for aqueous buffers, the solubility is significantly lower.

Solvent	Solubility	Reference
Dimethyl Sulfoxide (DMSO)	≥ 2.5 mg/mL; up to 25 mg/mL	[7][8]
Ethanol	≥ 5 mg/mL; up to 100 mM	[5][8]
Dimethylformamide (DMF)	~15 mg/mL	[8]
DMF:PBS (pH 7.2) (1:2)	~0.3 mg/mL	[8]

## Experimental Protocols

### Preparation of a 10 mM NH125 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of NH125 in DMSO, a common solvent for in vitro studies.

Materials:

- NH125 powder (CAS 278603-08-0)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

#### Procedure:

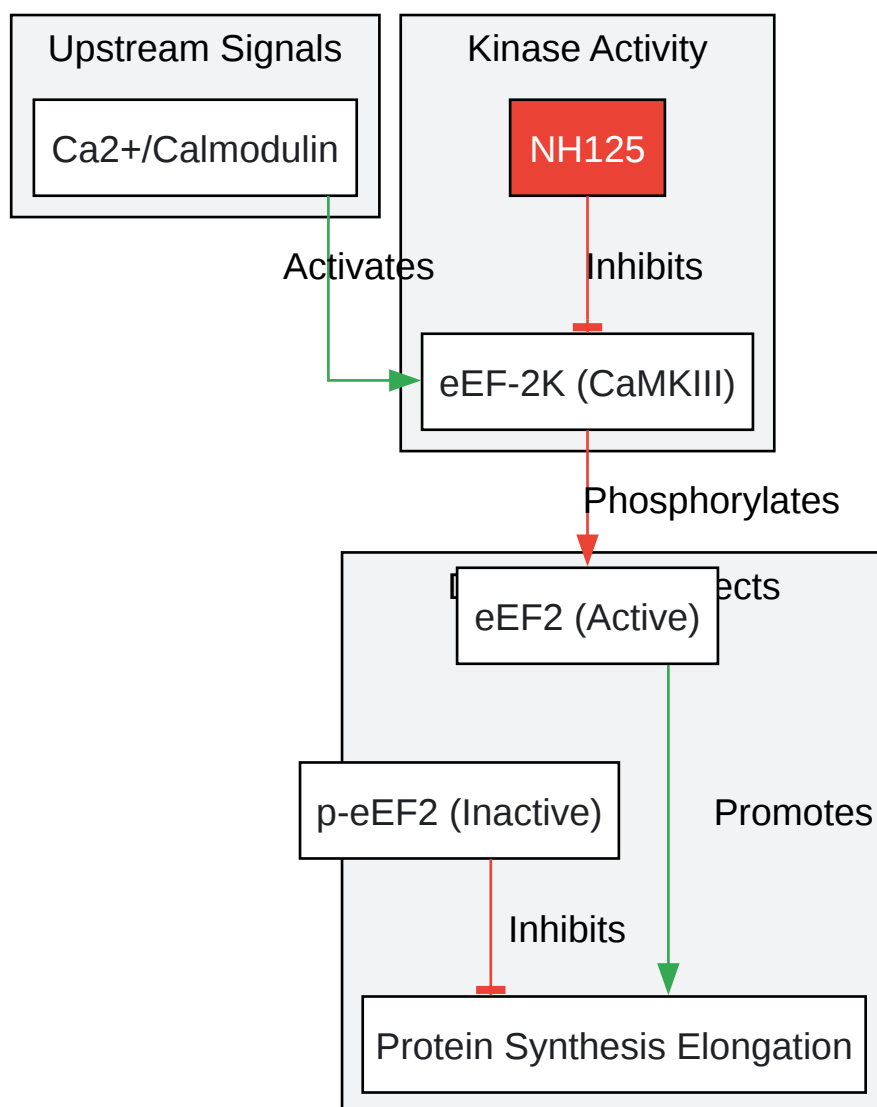
- **Aliquoting NH125 Powder:** Allow the vial of NH125 powder to equilibrate to room temperature before opening to prevent condensation of moisture. Weigh out the desired amount of NH125 powder in a fume hood. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.25 mg of NH125 (Molecular Weight: 524.56 g/mol).
- **Solubilization:** Add the appropriate volume of anhydrous DMSO to the NH125 powder. For a 10 mM stock solution, add 1 mL of DMSO to 5.25 mg of NH125.
- **Mixing:** Cap the tube tightly and vortex thoroughly until the NH125 is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller volumes in tightly sealed microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month[7].

## Preparation of Working Solutions

For cell-based assays, the DMSO stock solution should be serially diluted in the appropriate cell culture medium to the final desired concentration. It is crucial to ensure that the final concentration of DMSO in the culture medium does not exceed a level that affects cell viability (typically <0.5%).

## Signaling Pathway

NH125 primarily acts by inhibiting the eukaryotic elongation factor 2 kinase (eEF-2K). This kinase, when active, phosphorylates and inactivates the eukaryotic elongation factor 2 (eEF2), a key protein in the elongation phase of protein synthesis. By inhibiting eEF-2K, NH125 prevents the inactivation of eEF2, thereby modulating protein synthesis.

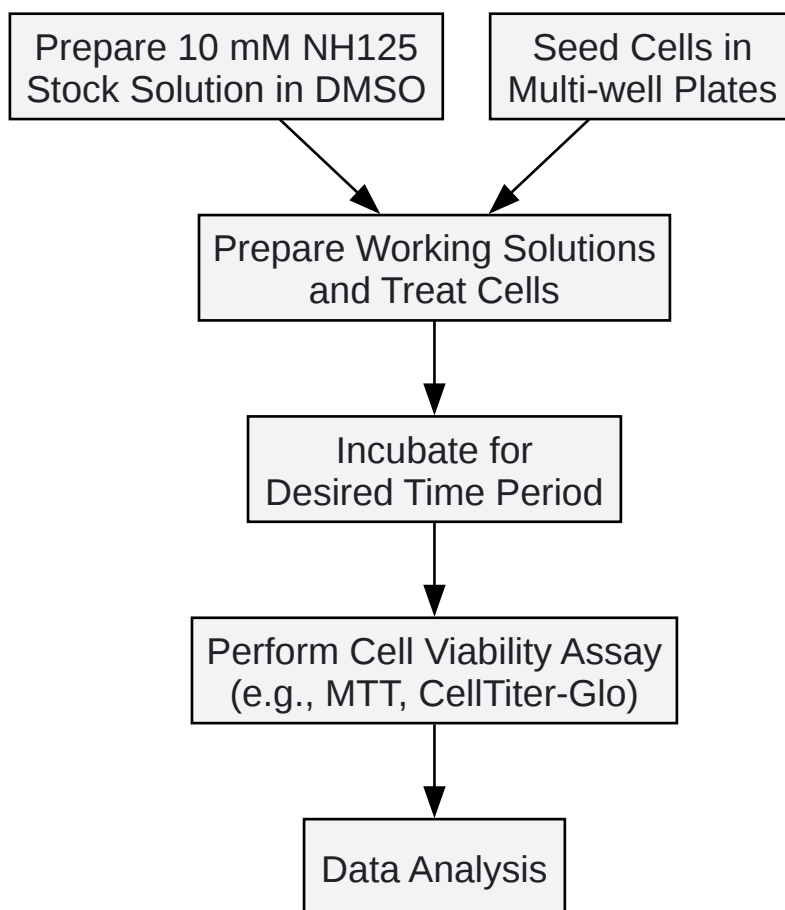


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Caption: The signaling pathway of NH125.

## Experimental Workflow

The following diagram illustrates a typical workflow for using NH125 in a cell-based assay to evaluate its effect on cell viability.



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Caption: A typical experimental workflow for NH125.

## Safety Precautions

NH125 is for research use only and is not for human or veterinary use<sup>[8]</sup>. Standard laboratory safety precautions should be followed when handling this compound. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat, and safety glasses. All handling of the powder should be done in a chemical fume hood.

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